

# Unveiling the Secrets of Samarium Sulfide Under Pressure: A Technical Guide

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## Compound of Interest

Compound Name: Samarium sulfide

Cat. No.: B083626

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An in-depth exploration of the high-pressure phase diagram of **Samarium Sulfide** (SmS), detailing its remarkable electronic and structural transitions. This guide is intended for researchers, scientists, and professionals in materials science and drug development who are interested in the behavior of correlated electron systems under extreme conditions.

**Samarium Sulfide** (SmS) is a fascinating material that exhibits a dramatic isostructural phase transition under pressure, characterized by a significant volume collapse and a change in its electronic properties.<sup>[1][2][3]</sup> This transition, often referred to as the "black-to-golden" phase transition, has been a subject of intense research due to the fundamental physics involved, including valence fluctuations and electron correlation effects.<sup>[4][5]</sup> This technical guide provides a comprehensive overview of the high-pressure phase diagram of SmS, summarizing key quantitative data, detailing experimental protocols, and visualizing the underlying processes.

## The High-Pressure Phase Diagram of Samarium Sulfide

At ambient pressure, **Samarium Sulfide** exists in a semiconducting state known as the "black phase."<sup>[6]</sup> In this phase, the samarium ions are predominantly in the divalent  $\text{Sm}^{2+}$  state, and the material crystallizes in the rock-salt (NaCl or B1) crystal structure.<sup>[7][8]</sup> Upon the application of a relatively modest pressure of approximately 0.65 GPa (6.5 kbar), SmS undergoes a first-order isostructural phase transition to a metallic or semi-metallic state referred to as the "golden phase."<sup>[1][6]</sup> This transition is accompanied by a striking color

change from black to a golden luster and a significant volume collapse of about 15%, while retaining the B1 crystal structure.[1][9] In the golden phase, the samarium ions are in an intermediate valence state, fluctuating between  $\text{Sm}^{2+}$  and  $\text{Sm}^{3+}$ .[2][5]

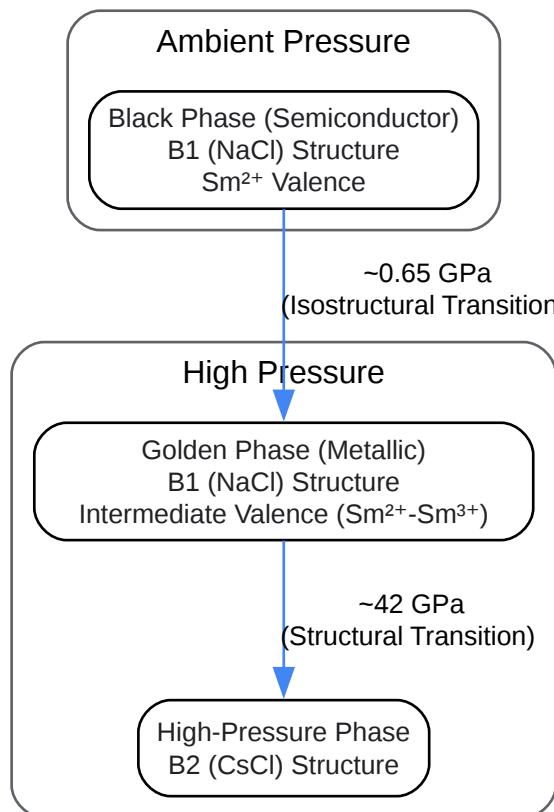
At much higher pressures, around 42 GPa, **Samarium Sulfide** undergoes a structural phase transition from the NaCl (B1) structure to the Cesium Chloride (CsCl or B2) structure.[7][8]

## Key Phase Transitions of Samarium Sulfide Under Pressure:

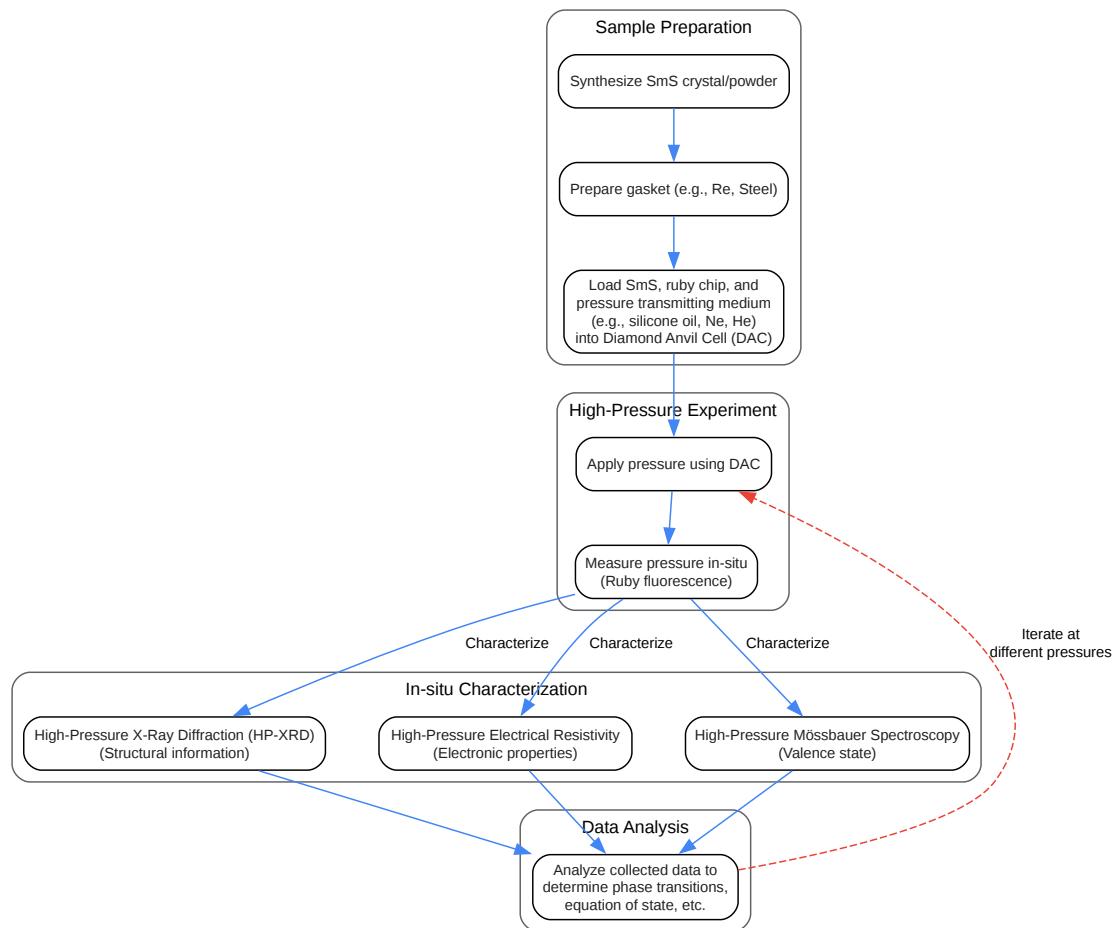
- Black Phase (B1,  $\text{Sm}^{2+}$ ): The stable phase at ambient pressure, exhibiting semiconducting properties.[6]
- Golden Phase (B1, Intermediate Valence): An isostructural metallic/semi-metallic phase induced by pressures above ~0.65 GPa.[1][6]
- High-Pressure Phase (B2): A structural transition to the CsCl structure occurs at approximately 42 GPa.[7][8]

The pressure-induced phase transitions in **Samarium Sulfide** can be visualized as a sequence of changes in its crystallographic and electronic structure.

## Phase Transitions of Samarium Sulfide under Pressure



Generalized Experimental Workflow for High-Pressure Studies



## Schematic of the Valence Transition in Samarium Sulfide

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